

Commercial Suppliers and Technical Guide for 4,4'-Vinylenedipyridine in Drug Development

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4,4'-Vinylenedipyridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4,4'-Vinylenedipyridine**, a key building block in the development of advanced drug delivery systems. The document outlines commercial sources, synthesis protocols, and its primary application as a versatile linker in the construction of Metal-Organic Frameworks (MOFs) for therapeutic applications.

Commercial Availability of 4,4'-Vinylenedipyridine

A variety of chemical suppliers offer **4,4'-Vinylenedipyridine**, also known by its IUPAC name 4-[(E)-2-pyridin-4-ylethenyl]pyridine or CAS number 13362-78-2.[\[1\]](#)[\[2\]](#) The availability, purity, and offered quantities vary among suppliers, and researchers are advised to request certificates of analysis for quality assurance.

Table 1: Commercial Suppliers of **4,4'-Vinylenedipyridine**

Supplier	Product Name/Synonym	Purity	Available Quantities
Sigma-Aldrich	1,2-Di(4-pyridyl)ethylene	97%	5 g, 10 g, 50 g
Apollo Scientific	4,4'-Vinylenedipyridine	>98%	1 g, 5 g, 25 g, 100 g, 500 g
ChemicalBook	4,4'-Vinylenedipyridine	98% min, 99%	Inquire for quantities
LookChem	4,4'-Vinylenedipyridine	98%	Inquire for quantities
Panjin Greenchem Technology Co., Ltd.	4,4'-Vinylenedipyridine	Inquire	Inquire for quantities
JinYan Chemicals(ShangHai) Co.,Ltd.	4,4'-Vinylenedipyridine	Inquire	Inquire for quantities
Shanghai Longsheng chemical Co.,Ltd.	4,4'-Vinylenedipyridine	Inquire	Inquire for quantities
Beijing VSciChem Technology Co., Ltd.	4,4'-Vinylenedipyridine	Inquire	Inquire for quantities

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information.

Synthesis of 4,4'-Vinylenedipyridine

For researchers interested in custom synthesis or process development, a general laboratory-scale protocol for the preparation of **4,4'-Vinylenedipyridine** is outlined below. This procedure is based on the Wittig-Horner reaction or related olefination reactions.

Experimental Protocol: Synthesis of 4,4'-Vinylenedipyridine

Materials:

- 4-Picoline (4-methylpyridine)
- 4-Pyridinecarboxaldehyde
- Strong base (e.g., n-butyllithium, sodium hydride)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF), Diethyl ether)
- Triphenylphosphine or a phosphonate reagent
- Standard laboratory glassware for air-sensitive reactions
- Purification apparatus (e.g., column chromatography)

Procedure:

- Preparation of the Ylide/Phosphonate Anion: In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), dissolve 4-picoline in an anhydrous solvent. Cool the solution to a low temperature (e.g., -78 °C).
- Slowly add a strong base to deprotonate the methyl group of 4-picoline, forming the corresponding pyridylmethanide anion.
- If using a phosphonium salt, this would be the point to generate the ylide.
- Reaction with Aldehyde: To the cooled solution of the anion, slowly add a solution of 4-pyridinecarboxaldehyde in the same anhydrous solvent.
- Reaction Progression: Allow the reaction mixture to slowly warm to room temperature and stir for a specified period (typically several hours to overnight) to ensure complete reaction.
- Quenching and Extraction: Quench the reaction by carefully adding a proton source, such as water or a saturated ammonium chloride solution. Extract the product into an organic solvent (e.g., dichloromethane, ethyl acetate).
- Purification: Dry the combined organic layers over an anhydrous salt (e.g., sodium sulfate), filter, and concentrate the solvent under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield pure **4,4'-Vinylenedipyridine**.

Characterization: The final product should be characterized by techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) to confirm its structure and purity.

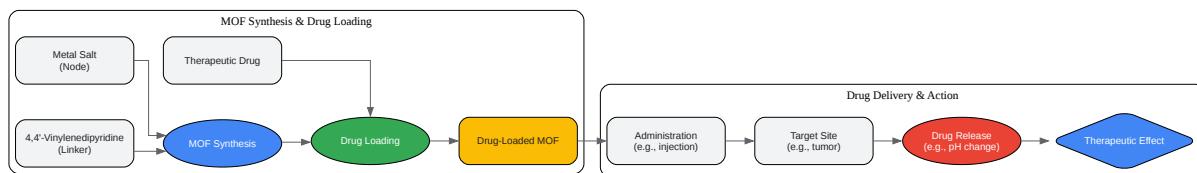
Application in Drug Delivery: A Linker for Metal-Organic Frameworks (MOFs)

4,4'-Vinylendipyridine is a prominent organic linker used in the synthesis of Metal-Organic Frameworks (MOFs).^[3] MOFs are a class of porous materials consisting of metal ions or clusters coordinated to organic ligands, forming one-, two-, or three-dimensional structures.^[3] The tunable porosity, high surface area, and chemical functionality of MOFs make them highly attractive candidates for drug delivery applications.^{[4][5]}

The pyridine nitrogen atoms of **4,4'-Vinylendipyridine** readily coordinate with various metal centers (e.g., zinc, copper, zirconium), while its rigid, linear structure allows for the formation of well-defined and porous frameworks.^[6] These pores can be loaded with therapeutic agents, which are then released in a controlled manner under specific physiological conditions.

Experimental Workflow: MOF-Based Drug Delivery using 4,4'-Vinylendipyridine

The following diagram illustrates the general workflow from the synthesis of a **4,4'-Vinylendipyridine**-based MOF to its application in drug delivery.

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Caption: Workflow for MOF-based drug delivery using **4,4'-Vinylenedipyridine**.

Role in Signaling Pathways: An Indirect Contribution

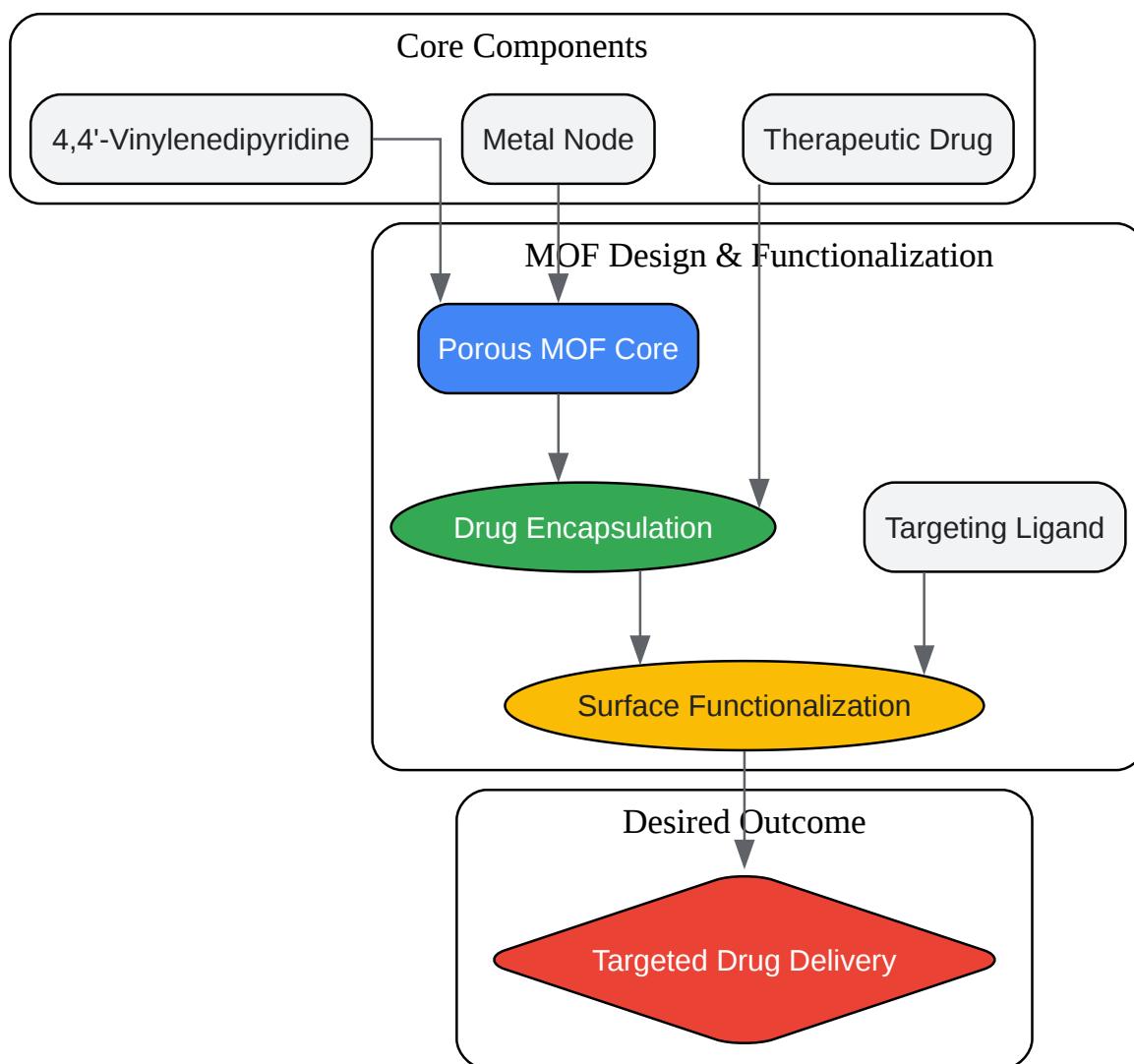
While **4,4'-Vinylenedipyridine** itself is not known to directly participate in specific biological signaling pathways, its role as a structural component in drug delivery vehicles is crucial. The coordination complexes and MOFs formed using this linker can exhibit biological activity. For instance, iron-containing polymer complexes based on vinyl pyridine have shown antitumor and antimicrobial properties.[7][8]

The primary contribution of **4,4'-Vinylenedipyridine** to drug efficacy is through the sophisticated delivery mechanisms enabled by the MOFs it helps create. These MOFs can be designed for:

- Controlled Release: The drug is released from the MOF's pores in response to specific stimuli at the target site, such as a change in pH or the presence of certain enzymes.[3]
- Targeted Delivery: The surface of the MOF can be functionalized with targeting ligands (e.g., antibodies, peptides) to ensure specific accumulation at the desired site, minimizing off-target effects.

- Protection of Cargo: The MOF structure can protect the encapsulated drug from degradation in the biological environment before it reaches its target.

The following diagram illustrates the logical relationship in the design of a targeted MOF drug delivery system.



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Caption: Design logic for a targeted MOF drug delivery system.

Conclusion

4,4'-Vinylenedipyridine is a commercially available and synthetically accessible compound that plays a pivotal role as an organic linker in the construction of Metal-Organic Frameworks. While not directly involved in signaling pathways, its application in creating sophisticated drug delivery vehicles offers significant potential for enhancing the efficacy and safety of therapeutic agents. The ability to precisely tune the properties of MOFs by selecting appropriate linkers like **4,4'-Vinylenedipyridine** is a key area of research in the field of drug development. This guide provides a foundational understanding for researchers and scientists looking to explore the potential of this versatile molecule in their work.

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- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for 4,4'-Vinylenedipyridine in Drug Development]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b146024#commercial-suppliers-of-4-4-vinylenedipyridine>]

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